

Fgfr-IN-3 molecular weight and formula

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Compound of Interest

Compound Name: *Fgfr-IN-3*

Cat. No.: *B12419840*

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In-Depth Technical Guide: Fgfr-IN-3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fgfr-IN-3**, a potent pan-FGFR inhibitor. The document details its physicochemical properties, and will be expanded to include experimental protocols and its role in signaling pathways.

Core Molecular Data

Fgfr-IN-3 is a key compound in the study of Fibroblast Growth Factor Receptor (FGFR) signaling, which plays a crucial role in cell proliferation, differentiation, and migration. Dysregulation of the FGFR pathway is implicated in various cancers, making inhibitors like **Fgfr-IN-3** valuable tools for research and potential therapeutic development.

Property	Value	Reference
Molecular Weight	759.92 g/mol	[1]
Chemical Formula	C38H49N9O6S	[1]
CAS Number	2428738-41-2	[1]

Biological Activity

Fgfr-IN-3 acts as a potent, pan-FGFR inhibitor, demonstrating activity against multiple members of the FGFR family. Its inhibitory concentrations (IC50) highlight its efficacy in

blocking the kinase activity of these receptors, which is a critical step in their signaling cascade. This inhibitory action makes **Fgfr-IN-3** a subject of interest for research into cancers where FGFR pathways are overactive, such as bladder cancer.^[1]

Future Sections

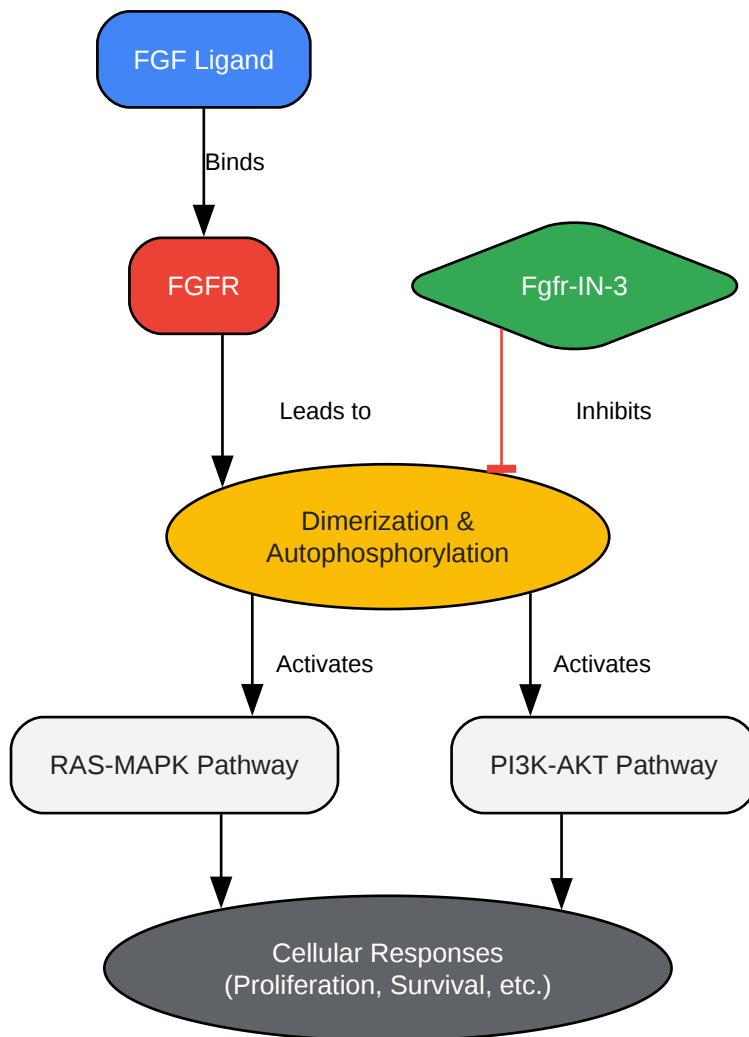
This guide will be expanded to include the following sections:

- **Experimental Protocols:** Detailed methodologies for in vitro and in vivo studies involving **Fgfr-IN-3**, including kinase assays, cell-based proliferation assays, and animal models.
- **Signaling Pathways:** A thorough examination of the FGFR signaling pathway and the mechanism of action of **Fgfr-IN-3** within this cascade.
- **Mandatory Visualizations:** Diagrams of signaling pathways and experimental workflows will be provided to enhance understanding.

Signaling Pathway Overview

To illustrate the mechanism of **Fgfr-IN-3**, a diagram of the canonical FGFR signaling pathway is provided below. This pathway is initiated by the binding of a fibroblast growth factor (FGF) to its receptor, leading to receptor dimerization and autophosphorylation of the intracellular kinase domains. This phosphorylation event triggers a downstream signaling cascade, often involving the RAS-MAPK and PI3K-AKT pathways, which ultimately regulate gene expression and cellular responses. **Fgfr-IN-3** exerts its effect by binding to the ATP-binding pocket of the FGFR kinase domain, thereby preventing autophosphorylation and blocking the entire downstream signaling cascade.

FGFR Signaling Pathway and Inhibition by Fgfr-IN-3



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Caption: FGFR signaling pathway and the inhibitory action of **Fgfr-IN-3**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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